

Preparation of 10x Artificial Cerebrospinal Fluid (ACSF) Stock Solution for Electrophysiology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ACSF

Cat. No.: B1574454

[Get Quote](#)

Application Note & Protocol

This document provides a detailed protocol for the preparation of a 10x concentrated stock solution of artificial cerebrospinal fluid (**ACSF**), a critical buffer for maintaining the viability of brain slices in electrophysiology experiments.^{[1][2]} A 10x stock solution offers convenience and consistency for daily preparation of the 1x working solution.

Introduction

Artificial cerebrospinal fluid (**ACSF**) is a solution formulated to mimic the ionic composition and physiological parameters of cerebrospinal fluid in the brain.^{[1][2]} It is essential for sustaining neuronal health and function during in vitro electrophysiological recordings, such as patch-clamp experiments.^{[2][3]} Preparing a concentrated 10x stock solution streamlines the experimental workflow, reduces the potential for daily measurement errors, and ensures a consistent supply of **ACSF**. This protocol outlines the preparation of two common types of **ACSF**: a standard recording **ACSF** and a holding **ACSF**, which is often used for the initial incubation of brain slices.^{[4][5]}

Materials and Reagents

- High-purity water (ddH₂O or Milli-Q)
- Analytical balance

- Magnetic stirrer and stir bar
- Volumetric flasks or graduated cylinders
- Storage bottles
- Chemicals (Reagent grade or higher):
 - Sodium Chloride (NaCl)
 - Potassium Chloride (KCl)
 - Sodium Phosphate Monobasic (NaH₂PO₄)
 - D-Glucose
 - Calcium Chloride (CaCl₂)
 - Magnesium Sulfate (MgSO₄) or Magnesium Chloride (MgCl₂)
 - Sodium Bicarbonate (NaHCO₃) - Note: Typically added to the 1x working solution.

Quantitative Data: Composition of 10x ACSF Stock Solutions

The following tables summarize the required amounts of each chemical to prepare 1 liter of two different 10x **ACSF** stock solutions. It is crucial to note that divalent cations like Calcium (Ca²⁺) and Magnesium (Mg²⁺) can sometimes be excluded from the concentrated stock to prevent precipitation and added fresh to the 1x working solution.^{[6][7][8]} However, many protocols successfully include them in the 10x stock.

Table 1: Composition for 1 L of 10x Recording **ACSF** Stock Solution^[5]

Chemical Compound	Final Concentration in 10x Stock (mM)	Weight per 1 Liter (g)
NaCl	1250	73.05
KCl	25	1.86
NaH ₂ PO ₄	12	1.44
D-Glucose	125	22.52
CaCl ₂	20	2.94
MgSO ₄	20	4.93

Table 2: Composition for 1 L of 10x Holding **ACSF** Stock Solution[4][9]

Chemical Compound	Final Concentration in 10x Stock (mM)	Weight per 1 Liter (g)
NaCl	1150	67.2
KCl	25	1.86
NaH ₂ PO ₄	12.3	1.47
D-Glucose	100	18.02
CaCl ₂	20	2.94
MgSO ₄	20	4.93

Experimental Protocol: Preparation of 10x ACSF Stock Solution

- Prepare the Solvent: Measure out approximately 800 mL of high-purity water into a clean beaker or flask with a magnetic stir bar.[10]
- Dissolve Components: While stirring, add the chemicals listed in the chosen table (Table 1 or 2) one by one. Ensure each salt is fully dissolved before adding the next to prevent precipitation.

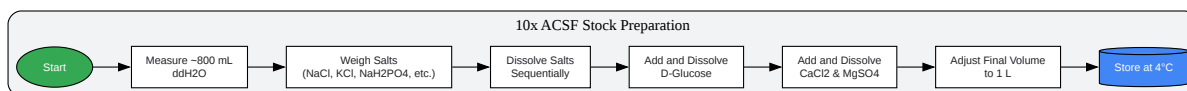
- **Complete the Volume:** Once all components are dissolved, transfer the solution to a 1 L volumetric flask or graduated cylinder. Add high-purity water to bring the final volume to exactly 1 L.
- **Storage:** Store the 10x **ACSF** stock solution in a sterile, sealed container at 4°C. The stock solution is generally stable for several weeks to a couple of months.[\[7\]](#)[\[11\]](#)

Experimental Protocol: Preparation of 1x Working ACSF Solution from 10x Stock

- **Dilution:** To prepare 1 L of 1x **ACSF**, add 100 mL of the 10x stock solution to a beaker containing approximately 800 mL of high-purity water.[\[4\]](#)[\[5\]](#)
- **Add Bicarbonate:** Add Sodium Bicarbonate (NaHCO_3) to the diluted solution. For a final concentration of 26 mM in the 1x solution, add 2.18 g of NaHCO_3 .[\[4\]](#)[\[5\]](#)
- **Adjust Volume:** Bring the final volume to 1 L with high-purity water.
- **Oxygenation and pH Buffering:** Bubble the 1x **ACSF** solution with carbogen gas (95% O_2 , 5% CO_2) for at least 15-30 minutes before use.[\[9\]](#)[\[12\]](#) This is critical for oxygenating the solution and maintaining the physiological pH of 7.3-7.4.[\[12\]](#)[\[13\]](#)
- **Final Checks:** Before use, it is recommended to check the pH and osmolarity of the 1x **ACSF** to ensure they are within the desired physiological range.[\[12\]](#)[\[13\]](#)

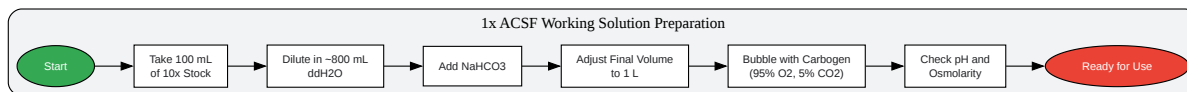
Visualizations

The following diagrams illustrate the workflow for preparing the 10x **ACSF** stock and the subsequent 1x working solution.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing 10x **ACSF** stock solution.



[Click to download full resolution via product page](#)

Caption: Preparing 1x working **ACSF** from 10x stock.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Artificial cerebrospinal fluid - Wikipedia [en.wikipedia.org]
- 2. precisionary.com [precisionary.com]
- 3. scientifica.uk.com [scientifica.uk.com]
- 4. Preparation of Holding ACSF (artificial cerebrospinal fluid) for slice electrophysiology [protocols.io]
- 5. Preparation of Recording ACSF (artificial cerebrospinal fluid) for slice electrophysiology [protocols.io]
- 6. Experimental Procedure — Slice Electrophysiology 1.0 documentation [campagnola.github.io]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]

- 10. uvic.ca [uvic.ca]
- 11. Ex Vivo Electrophysiology [protocols.io]
- 12. m.youtube.com [m.youtube.com]
- 13. Acute brain slice methods for adult and aging animals: application of targeted patch clamping analysis and optogenetics - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preparation of 10x Artificial Cerebrospinal Fluid (ACSF) Stock Solution for Electrophysiology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574454#how-to-make-10x-acsf-stock-solution-for-electrophysiology]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com